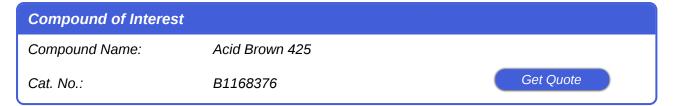


An In-depth Technical Guide to the Solubility of Acid Brown 425

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This technical guide provides a comprehensive overview of the solubility of **Acid Brown 425** in various solvents. The information is intended for researchers, scientists, and professionals in drug development and other relevant fields who require detailed knowledge of this dye's characteristics for their applications.

Core Data: Solubility Profile

The solubility of **Acid Brown 425** is a critical parameter for its application in various industries, including textiles and leather. The following table summarizes the available quantitative and qualitative solubility data for **Acid Brown 425** in different solvents.



Solvent	Temperature	Solubility
Water	60 °C	40 g/L[1][2]
Water	Room Temperature	Soluble / Reasonable aqueous solubility[1][3][4]
Dimethylformamide (DMF)	Not Specified	Slightly Soluble[1][2]
Dimethyl sulfoxide (DMSO)	Not Specified	Slightly Soluble[1][2]
Pyridine	Not Specified	Slightly Soluble[1][2]
Alcohols	Not Specified	Insoluble[1][2]
Ketones	Not Specified	Insoluble[1][2]
Hydrocarbons	Not Specified	Insoluble[1][2]
Esters	Not Specified	Insoluble[1][2]

It is important to note that the solubility of **Acid Brown 425** in aqueous solutions is pH-dependent.[1]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a dye such as **Acid Brown 425**. This protocol is based on established methods for solubility testing.

Objective: To determine the solubility of **Acid Brown 425** in a specific solvent at a given temperature.

Materials:

- Acid Brown 425 powder
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Volumetric flasks



- Magnetic stirrer and stir bars
- Water bath or incubator for temperature control
- Spectrophotometer
- Centrifuge
- Filter membranes (e.g., 0.45 μm pore size)

Procedure:

- · Preparation of Saturated Solution:
 - Accurately weigh an excess amount of Acid Brown 425 powder and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial).
 - Place the container in a temperature-controlled environment (e.g., a water bath) set to the desired temperature.
 - Stir the mixture vigorously using a magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - After the equilibration period, allow the suspension to settle.
 - To separate the undissolved solid, centrifuge the suspension at a high speed.
 - Carefully collect the supernatant. To ensure all solid particles are removed, the supernatant can be further filtered through a membrane filter.
- · Quantification of Dissolved Solute:
 - Take a precise aliquot of the clear, saturated supernatant and dilute it with the same solvent to a concentration that falls within the linear range of a spectrophotometric calibration curve.



- Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λmax) for Acid Brown 425.
- Determine the concentration of the dye in the diluted solution using a pre-established calibration curve of known concentrations of **Acid Brown 425** versus absorbance.
- Calculation of Solubility:
 - Calculate the concentration of Acid Brown 425 in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL).

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of dye solubility.

Caption: Workflow for Determining Dye Solubility.

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References

- 1. Buy Acid Brown 425 | 119509-49-8 [smolecule.com]
- 2. dyespigments.net [dyespigments.net]
- 3. colorantsgroup.com [colorantsgroup.com]
- 4. Acid Brown 425 Manufacturers Suppliers in Mumbai Gujarat India [colorantsgroup.com]
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